Ti6 Al4 V (Al, V), BCR(R) certified Reference Material, disc

• InChI: InChI=1S/Al.Ti.V
• InChI Key: GDAKJZDZIXHMSC-UHFFFAOYSA-N
• Canonical SMILES: [Al].[Ti].[V]

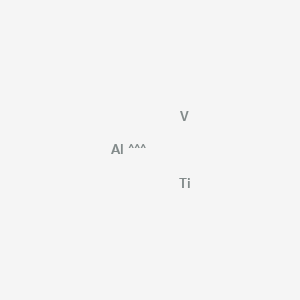

• Molecular Formula: AlTiV
• Molecular Weight: 125.790 g/mol
• CAS No.: 12743-70-3

Description

Chemical Identity and Compositional Specifications

Titanium 6 Aluminum 4 Vanadium alloy, commonly referred to in scientific literature as Titanium-Aluminum-Vanadium alloy, represents one of the most significant titanium-based materials utilized in certified reference material applications. The alloy maintains a precise compositional framework consisting of approximately 90% titanium as the base matrix, with 6% aluminum and 4% vanadium serving as the primary alloying elements. The chemical composition specifications for this certified reference material adhere to stringent international standards, ensuring consistency and reliability across analytical applications.

The nominal composition of the Titanium 6 Aluminum 4 Vanadium certified reference material demonstrates careful control of both major and minor elemental constituents. According to established specifications, aluminum content ranges from 5.5 to 6.75 weight percent, while vanadium content spans 3.5 to 4.5 weight percent. The remaining compositional elements include iron at maximum 0.3 weight percent, oxygen at maximum 0.2 weight percent, carbon at maximum 0.08 weight percent, nitrogen at maximum 0.05 weight percent, and hydrogen at maximum 0.0125 weight percent. These precise compositional limits ensure the material's suitability for use as a reliable analytical standard.

The BCR certified reference material designation BCR-059 specifically addresses the determination of oxygen and nitrogen content within the titanium-aluminum-vanadium matrix. This particular certified reference material provides certified values of 1750 milligrams per kilogram for oxygen content and 172 milligrams per kilogram for nitrogen content, with corresponding uncertainties of 70 milligrams per kilogram and 27 milligrams per kilogram respectively. The certification process involved 240 individual measurement results for oxygen determination and 106 individual measurement results for nitrogen determination, establishing robust statistical foundations for the certified values.

Element	Weight Percentage Range	Maximum Allowable Content
Titanium	Balance (approximately 90%)	-
Aluminum	5.5 - 6.75%	-
Vanadium	3.5 - 4.5%	-
Iron	-	0.3%
Oxygen	-	0.2%
Carbon	-	0.08%
Nitrogen	-	0.05%
Hydrogen	-	0.0125%

BCR Certification Framework and Metrological Significance

The BCR certification framework represents a comprehensive approach to establishing metrological traceability for certified reference materials, with particular emphasis on the Community Bureau of Reference standards that have evolved into current European Commission Joint Research Centre protocols. The Institute for Reference Materials and Measurements operates as one of the major developers and producers of reference materials globally, currently providing over 760 reference materials under various brand designations including BCR, IRMM, EURM, and ERM. The BCR certified reference materials undergo rigorous production procedures following ISO 17034 and ISO Guide 35 requirements, ensuring compliance with international metrological standards.

The certification process for Titanium 6 Aluminum 4 Vanadium BCR certified reference material involves multiple analytical methodologies to establish certified values with appropriate uncertainty statements. The analytical methods employed for certification include 14 MeV neutron activation analysis, reducing fusion techniques, triton activation analysis, surface analysis by prompt (d,p) reaction, Kjeldahl method, heat extraction, charged particle activation analysis, fast neutron activation analysis, photon activation analysis, and surface analysis by measurement of charged particles from nuclear reactions. This comprehensive analytical approach ensures robust certification values that are traceable to the International System of Units.

The metrological significance of BCR certified reference materials extends beyond simple analytical standards to encompass fundamental aspects of measurement science and quality assurance. Certified reference materials serve as controls or standards used to check the quality and metrological traceability of products, validate analytical measurement methods, and calibrate instruments. The BCR certification provides additional evidence of metrological traceability and statement of measurement uncertainty compared to non-certified reference materials, making them particularly valuable for laboratories operating under quality management systems requiring ISO/IEC 17025 accreditation.

Certified Parameter	Certified Value (mg/kg)	Uncertainty (mg/kg)	Number of Measurements
Oxygen	1750	70	240
Nitrogen	172	27	106

The certification process involves collaboration among numerous international laboratories, with approximately 20 laboratories participating in the analysis for European certification programs. Each participating laboratory conducts multiple analyses of the elements to be determined, followed by statistical evaluation of laboratory mean values with respect to normal distribution and identification of outlying values. This inter-laboratory approach ensures the reliability and international acceptance of the certified values.

Role in Standardization of Titanium Alloy Analysis

The role of Titanium 6 Aluminum 4 Vanadium BCR certified reference material in standardization of titanium alloy analysis encompasses multiple dimensions of analytical chemistry and materials characterization. Certified reference materials provide fundamental benchmarks for analytical laboratories worldwide to deliver accurate results, serving as calibration standards for measuring instruments and quality control assurance tools. The use of certified reference materials helps eliminate the need to duplicate or dispute testing data, contributing to international harmonization of analytical results.

The standardization impact extends to various analytical techniques employed in titanium alloy characterization, including spectroscopic methods, chemical analysis, and surface analysis techniques. The availability of certified reference materials with well-characterized oxygen and nitrogen content addresses critical analytical challenges in titanium alloy analysis, where these interstitial elements significantly influence material properties and performance. The minimum sample amounts required for analysis are carefully specified, with 1 milligram required for oxygen determination and 100 milligrams required for nitrogen determination.

Preparation Methods

Alloy Composition and Raw Material Selection

Ti6Al4V, an alpha-beta titanium alloy, comprises 90% Ti, 6% Al, and 4% V by weight. The dual-phase microstructure provides high strength (≥830 MPa yield strength) and corrosion resistance, making it suitable for reference materials. Certified reference discs are typically machined from ASTM Grade 5 or ASTM F620 Ti6Al4V stock to ensure compositional consistency.

Machining and Surface Preparation

Initial machining involves grinding Ti6Al4V billets into discs (14–25 mm diameter, 1.2–2 mm thickness) using SiC abrasives. Post-machining, surfaces are ultrasonically cleaned in acetone and distilled water to remove contaminants. Critical tolerances for reference discs include:

Parameter	Specification	Source
Diameter	14–25 mm
Thickness	1.2–2 mm
Surface Roughness	≤0.8 µm Ra
Flatness	±0.05 mm

Alpha-case removal is mandatory after machining, as oxygen-enriched surface layers (≥30 µm thick) compromise mechanical integrity. Chemical etching in 2–5% HF/HNO3 solutions or mechanical polishing to 1000-grit finish is employed.

Surface Modification Techniques

Alkali Treatment for Bioactive Surfaces

Alkali immersion generates sodium titanate layers that promote hydroxyapatite (HA) formation in physiological environments. Optimal parameters derived from in vitro studies include:

Condition	Value	Outcome	Source
NaOH Concentration	5 M	Uniform porous network
Temperature	80°C	Accelerated gel layer formation
Duration	72 h	3.2 µm thick sodium titanate layer
Post-Treatment	600°C for 1 h	Rutile-phase TiO2 stabilization

Boiling diluted NaOH (5 M, 80°C) creates submicron etching pits, increasing surface area by 40% compared to untreated surfaces. Post-alkali heat treatment at 600°C converts amorphous sodium titanate to crystalline rutile, enhancing SBF apatite deposition rates by 57%.

Acid Etching for Corrosion Resistance

Electrochemical polishing in 2 M HCl at −510 mV vs. SCE (37°C) induces passivation, reducing corrosion current density to 0.12 µA/cm². Temperature-dependent dissolution preferentially attacks alpha-phase Ti, leaving beta-phase grains intact:

Temperature (°C)	Corrosion Rate (mm/year)	Dominant Phase Dissolved
25	0.08	Beta
37	0.15	Alpha
50	0.22	Alpha

Heat Treatment and Microstructural Control

Forging and Phase Stabilization

Forging in the alpha-beta phase field (1600–1800°F) produces a bimodal microstructure with 60–70% primary alpha in a beta matrix. Post-forging heat treatments include:

Treatment	Temperature (°C)	Duration	Microstructure	Application
Annealing	700	2 h	Coarse alpha + beta	Biomedical
Solution Treating	955	1 h	Martensitic alpha'	Aerospace
Aging	540	4 h	Fine alpha precipitates	High-strength

Sintering and Densification

Spark plasma sintering (SPS) at 1200°C under 50 MPa pressure achieves 99.5% density, reducing porosity to <0.2%. Grain growth inhibitors like 0.1% Y2O3 limit crystallite size to 15–20 µm.

BCR certification requires homogeneity testing via electron probe microanalysis (EPMA), ensuring elemental variation <1.5% across the disc. Reference discs are validated using:

Test	Method	Acceptance Criteria
Compositional	ICP-MS	Al: 5.5–6.5%, V: 3.5–4.5%
Mechanical	Nanoindentation	Hardness: 3.8–4.2 GPa
Surface Reactivity	SBF Immersion (7d)	HA layer ≥5 µm

Chemical Reactions Analysis

Chemical Reactions Involving Ti6Al4V

The chemical behavior of Ti6Al4V is influenced by its composition and the environmental conditions it encounters. The primary reactions of interest include:

Oxidation Behavior

When Ti6Al4V is exposed to oxygen at elevated temperatures, it undergoes oxidation, forming titanium dioxide (TiO2). This oxide layer serves as a barrier against further oxidation and corrosion. The stability of this layer is vital for maintaining the integrity of the material in various applications.

Corrosion in Acidic Environments

Corrosion tests have demonstrated that Ti6Al4V exhibits significant changes in behavior when immersed in hydrochloric acid. The following points summarize key findings:

• Temperature Dependence : The steady-state current density during corrosion increases with temperature, indicating enhanced dissolution rates at elevated temperatures. This phenomenon was observed in experiments conducted at temperatures ranging from 28°C to 43°C .

• Phase-Specific Corrosion : The alpha phase (rich in aluminum) tends to dissolve preferentially compared to the beta phase (rich in vanadium) when subjected to acidic conditions. This preferential attack can lead to localized corrosion failures .

Experimental Findings on Chemical Reactions

Recent studies have provided valuable insights into the chemical reactions involving Ti6Al4V:

Potentiodynamic Polarization Studies

In potentiodynamic polarization tests conducted in a 2 M hydrochloric acid solution:

• The open circuit potential (OCP) showed a significant drop as the passive film was disrupted.

• Anodic polarization curves revealed distinct active-passive transitions, highlighting the alloy's complex electrochemical behavior .

Surface Morphology Analysis

Scanning Electron Microscopy (SEM) analysis before and after exposure to corrosive environments demonstrated:

• Intact surfaces prior to exposure.

• Significant pitting and surface degradation post-exposure, particularly in the alpha phase .

Scientific Research Applications

Calibration and Validation

Ti6 Al4 V serves as a reference material for calibrating analytical instruments and validating measurement methods. Its consistent composition allows researchers to ensure accuracy in chemical analysis and materials testing. This is particularly important in laboratories focused on material characterization and quality control .

Biomedical Applications

The alloy's biocompatibility makes it ideal for use in biomedical implants such as joint replacements and dental implants. Research has demonstrated that Ti6 Al4 V promotes osseointegration, which is the process by which bone cells attach to the implant surface, enhancing stability and longevity .

Case Study: Joint Replacement Implants

• Research Focus : The effectiveness of Ti6 Al4 V in hip replacement surgeries.
• Findings : Studies show that patients with Ti6 Al4 V implants experience lower rates of rejection and improved healing times compared to those with alternative materials .

Aerospace Industry

In aerospace engineering, Ti6 Al4 V is used extensively due to its high strength-to-weight ratio and resistance to fatigue. Components made from this alloy can withstand extreme temperatures and corrosive environments encountered during flight.

Case Study: Aircraft Components

• Research Focus : The performance of Ti6 Al4 V in turbine engines.
• Findings : The alloy's ability to maintain structural integrity at elevated temperatures has led to its adoption in critical components such as compressor blades and structural frames .

Microstructural Characterization

The microstructure of Ti6 Al4 V significantly influences its mechanical properties. Techniques such as scanning electron microscopy (SEM) and X-ray diffraction (XRD) are employed to analyze the phases present in the alloy:

Property	Value
Titanium Content	90%
Aluminum Content	6%
Vanadium Content	4%
Hardness	334.23 HB
Wear Rate	0.0033 g/Nm
Friction Coefficient	0.0326

Research indicates that the alloy exhibits both alpha and beta phases, which contribute to its overall mechanical performance .

Corrosion Resistance Studies

Ti6 Al4 V demonstrates excellent corrosion resistance in various environments. Research has shown that an oxide layer forms on the surface when exposed to oxygen, enhancing its durability:

• Corrosion Testing : Immersion tests in saline solutions reveal that Ti6 Al4 V maintains a stable corrosion rate over extended periods.
• Results : In a 9% NaCl solution, the corrosion rate was measured at 27 mg/dm²/day after 336 hours, while exposure to a mixture of 9% NaCl and 25% HCl resulted in a significantly higher corrosion rate of approximately 6.49 mg/dm²/day .

Comparison with Similar Alloys

Ti6 Al4 V is often compared with other titanium alloys due to its unique properties:

Alloy	Composition	Key Features
Ti5 Al2.5 Sn	90% Titanium, 5% Aluminum	Lower strength compared to Ti6 Al4 V
Ti6 Al7 Nb	90% Titanium, 7% Niobium	Enhanced corrosion resistance
Ti6 Al2 Sn4 Zr2 Mo	Various additional elements	Improved high-temperature performance

The balanced combination of aluminum stabilizing the alpha phase and vanadium stabilizing the beta phase gives Ti6 Al4 V a distinct advantage over other titanium alloys .

Mechanism of Action

The mechanism by which Ti6 Al4 V exerts its effects is primarily through its structural integrity and resistance to corrosion. The molecular targets include the formation of a stable oxide layer that protects the underlying metal from further oxidation. The pathways involved are related to the alloy’s interaction with environmental factors, such as oxygen and moisture .

Comparison with Similar Compounds

Similar Compounds

Ti5 Al2.5 Sn: Another titanium alloy with similar properties but different elemental composition.

Ti6 Al7 Nb: Contains niobium instead of vanadium, offering different mechanical properties.

Ti6 Al2 Sn4 Zr2 Mo: Includes additional elements like tin, zirconium, and molybdenum for enhanced performance.

Uniqueness

Ti6 Al4 V stands out due to its balanced combination of strength, weight, and corrosion resistance. Its widespread use in critical applications, such as aerospace and medical implants, highlights its reliability and versatility .

Biological Activity

Ti6Al4V, an alloy composed of titanium, aluminum, and vanadium, is widely recognized for its mechanical properties and biocompatibility, making it a popular choice in orthopedic and dental implants. However, its biological activity—defined as the ability to interact positively with biological systems—has been a subject of extensive research. This article delves into the biological activity of Ti6Al4V, particularly focusing on its surface modifications, bioactivity in simulated body conditions, and implications for clinical applications.

Overview of Ti6Al4V

Ti6Al4V is categorized as a bioinert material; it does not actively promote bone growth or integrate with surrounding tissues without modification. The presence of aluminum (Al) and vanadium (V) raises concerns regarding cytotoxicity and long-term biocompatibility. Studies have shown that while Ti6Al4V exhibits good mechanical properties, its biological activity can be enhanced through surface modifications or by incorporating bioactive coatings.

Surface Modifications for Enhanced Biological Activity

1. Bioactive Coatings:
Research has demonstrated that applying bioactive coatings can significantly enhance the biological activity of Ti6Al4V. For instance, grafting alkaline phosphatase (ALP) onto the alloy's surface has shown to maintain enzyme activity while promoting biomineralization. This modification facilitates the formation of a hydroxyapatite layer, which is crucial for osteointegration .

2. Microgroove Structures:
The introduction of microgroove structures on the surface of Ti6Al4V has been linked to improved cell adhesion and proliferation. A study reported that titanium samples with microgrooves exhibited a cell viability rate of 84.3%, indicating enhanced biological performance compared to untreated surfaces . The grooves facilitate cellular signaling pathways that promote osteogenic differentiation.

Bioactivity in Simulated Body Conditions

Research utilizing simulated body fluids (SBF) has provided insights into the bioactivity of Ti6Al4V. In one study, samples immersed in SBF formed calcium phosphate crystals within two days, indicative of high bioactivity. The morphology of these crystals varied based on the immersion solution, suggesting that environmental factors play a significant role in bioactivity outcomes .

Case Study 1: Cytotoxicity Assessment

A comprehensive cytotoxicity assessment was performed using human fibroblasts and osteoblasts exposed to metal debris from Ti6Al4V implants. Results indicated that cell survival rates dropped below 70% when exposed to high concentrations of metal particles, highlighting potential cytotoxic effects associated with prolonged implantation .

Case Study 2: Comparative Analysis with Other Alloys

A comparative study between Ti6Al4V and a novel titanium alloy (Ti-B12) revealed that while both materials exhibited similar mechanical properties, Ti-B12 showed superior osteoblast adhesion and alkaline phosphatase secretion. This suggests that modifications to alloy composition can lead to improved biological activity .

Data Tables

Study	Modification	Bioactivity Findings	Cytotoxicity
	ALP Grafting	Enhanced biomineralization	Low cytotoxicity
	Microgrooves	Increased cell viability	Moderate cytotoxicity
	Alloy Comparison	Superior osteoblast activity	Low cytotoxicity
	Metal Debris Study	Cell survival <70% under high exposure	High cytotoxicity

Q & A

Q. How should researchers formulate hypothesis-driven questions using Ti6Al4V CRM in alloy design studies?

• Example framework:
• Hypothesis : "Varying Al/V ratios in Ti6Al4V alter β-phase stability under thermal cycling."
• Method : Use CRM to calibrate DSC measurements of β-transus temperatures.
• Validation : Cross-reference with phase diagrams from ASM Handbook and computational models (CALPHAD) .
